

Benzoylacetonitrile: A Comprehensive Guide to Safe Handling, Storage, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzoylacetonitrile

Cat. No.: B015868

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides in-depth safety protocols, handling procedures, and storage guidelines for **benzoylacetonitrile** (CAS No. 614-16-4). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical compound.

Hazard Identification and Classification

Benzoylacetonitrile is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It is also known to cause skin irritation and serious eye irritation, and may lead to respiratory irritation.^{[1][2][3]}

GHS Hazard Classification:

- Acute toxicity, Oral (Category 4)^{[4][5]}
- Acute toxicity, Dermal (Category 4)^{[4][5]}
- Acute toxicity, Inhalation (Category 4)^{[4][5]}
- Skin corrosion/irritation (Category 2)^{[2][4]}
- Serious eye damage/eye irritation (Category 2)^{[2][4]}

- Specific target organ toxicity - single exposure (Category 3), Respiratory system[4][6]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H332: Harmful if inhaled.[3]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[3][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **benzoylacetonitrile** is provided in the table below.

Property	Value
CAS Number	614-16-4
Molecular Formula	C ₉ H ₇ NO
Molecular Weight	145.16 g/mol [2][7]
Appearance	White to light yellow to light orange powder/crystal[8][9]
Melting Point	82-83 °C[6][10]
Boiling Point	160 °C at 10 mmHg[6][10]
Solubility	Slightly soluble in water.[10][11] Soluble in Chloroform (Slightly), DMSO (Slightly), Methanol (Slightly).[10][12]
pKa	7.78 ± 0.10 (Predicted)[10][12]

Safe Handling and Experimental Protocols

Strict adherence to the following protocols is mandatory when handling **benzoylacetonitrile** to minimize exposure and ensure personal safety.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles with side shields that conform to EN166 or NIOSH standards.[\[3\]](#)[\[4\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.[\[1\]](#)
 - Wear a lab coat or other protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust formation is likely, use a NIOSH-approved N95 dust mask or a respirator with an appropriate filter cartridge.[\[4\]](#)[\[6\]](#)[\[13\]](#)

Handling Protocol

- Before handling, ensure all necessary PPE is correctly worn.
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)
- Avoid direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[\[1\]](#)[\[4\]](#)
- Avoid breathing dust or fumes.[\[3\]](#) Minimize dust generation during handling.
- Do not eat, drink, or smoke in the laboratory area where **benzoylacetonitrile** is handled.[\[1\]](#)
[\[5\]](#)

- Use non-sparking tools to prevent ignition sources.[\[5\]](#)
- After use, ensure the container is tightly sealed.[\[1\]](#)[\[4\]](#)

Storage Guidelines

Proper storage of **benzoylacetonitrile** is essential to maintain its stability and prevent hazardous situations.

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed to prevent moisture ingress and contamination.[\[1\]](#)[\[4\]](#)
- The recommended storage temperature is room temperature.[\[10\]](#)[\[12\]](#)
- Store locked up.[\[3\]](#)[\[5\]](#)

Incompatible Materials

- Store away from strong oxidizing agents and strong bases.[\[4\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First-Aid Measures

- General Advice: If symptoms persist, seek medical attention.[\[1\]](#)[\[4\]](#) Show the Safety Data Sheet (SDS) to the medical professional.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[\[1\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)[\[4\]](#)

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms occur, get medical attention.
[1][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor/physician if you feel unwell.[1][5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5][14]
- Specific Hazards: The substance is not considered a significant fire risk; however, containers may burn.[3] Combustion may produce hazardous gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen cyanide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

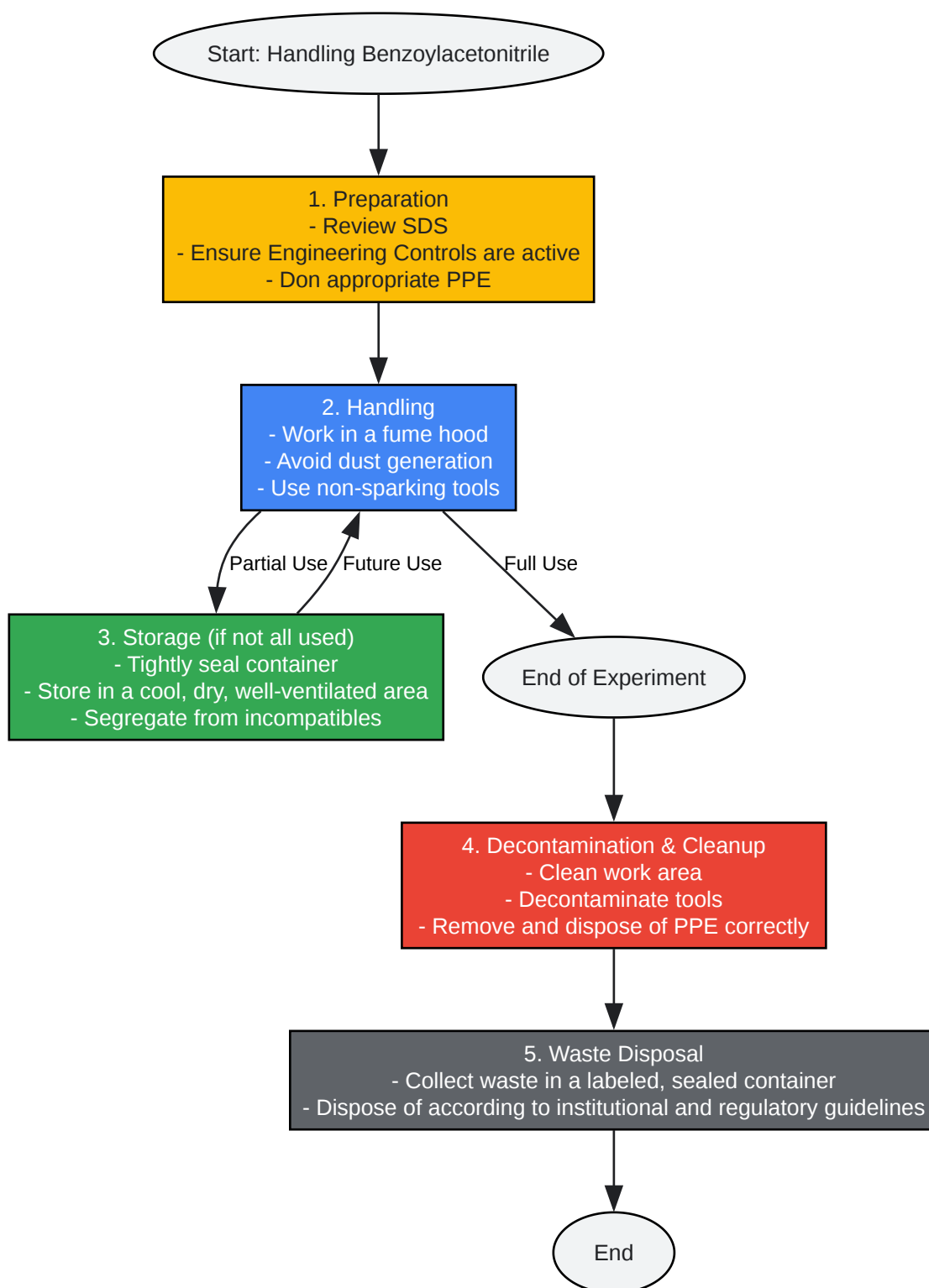
- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to a safe area. Avoid contact with the spilled material and breathing dust. Wear appropriate PPE as described in Section 3.2.[3][4]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[3][5]
- Containment and Cleanup:
 - For dry spills, use dry clean-up procedures to avoid generating dust.[3]
 - Sweep or shovel the material into a suitable, labeled container for disposal.[1][4]
 - Wash the spill area with large amounts of water.[3]

Disposal Considerations

Dispose of **benzoylacetonitrile** and its containers in accordance with all applicable local, state, and federal regulations.^{[1][4]} Do not dispose of it with household waste or allow it to reach the sewage system.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **benzoylacetonitrile**, from preparation to disposal.



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- To cite this document: BenchChem. [Benzoylacetonitrile: A Comprehensive Guide to Safe Handling, Storage, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b015868#safety-handling-and-storage-guidelines-for-benzoylacetonitrile>]

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